

Delmitide (RDP58) Preclinical Profile Overview

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Compound Focus: Delmitide

CAS No.: 287096-87-1

Cat. No.: S525597

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The table below summarizes the core technical information available for **Delmitide**, which is a rationally designed, orally active D-isomer decapeptide [1].

Parameter	Details
Synonyms	RDP58 acetate [1]
CAS Number	501019-16-5 [1]
Amino Acid Type	D-isomer decapeptide [1]
Primary Mechanism of Action	Potent inhibitor of inflammatory signaling; disrupts the MyD88–IRAK–TRAF6 complex, leading to reduced production of TNF- α , IFN- γ , and IL-12. Also up-regulates heme oxygenase-1 [1].
Key Preclinical Findings	Significant clinical success and histological improvement in randomized trials of ulcerative colitis at 200–300 mg doses; effectively reduces inflammation in dermatitis models [1].
Experimental Applications	Ulcerative colitis research, inflammatory skin models, cytokine pathway analysis (NF- κ B, MAPK, MyD88), oxidative stress studies [1].

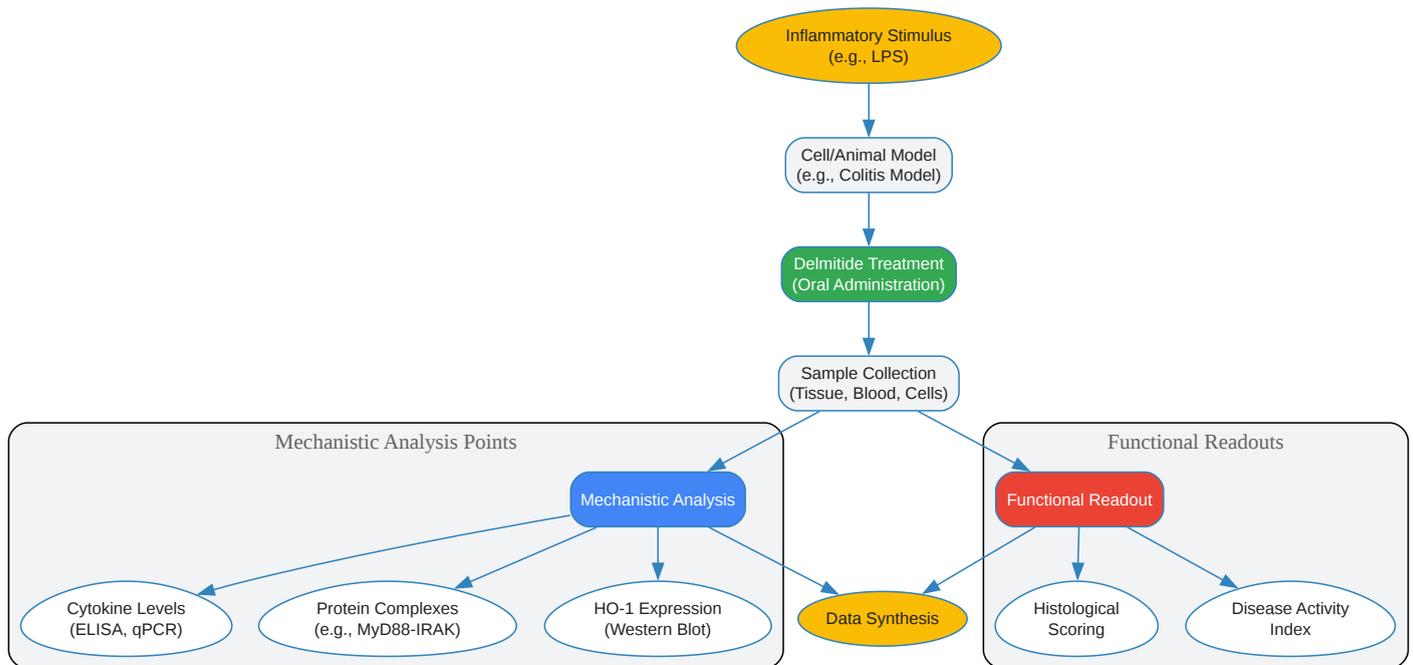
Experimental Protocols and Handling

For researchers planning *in vitro* or *in vivo* experiments, the following methodologies and handling procedures are recommended based on the available technical data [1].

- **Stock Solution Preparation:** Dissolve **Delmitide** acetate in sterile water or buffer to achieve concentrations between **1–10 mM**. Gentle heating (37°C) or brief ultrasonic treatment may assist solubilization. Solutions should be filtered through a **0.22 µm filter** for sterility [1].
- **Assay Design:** For *in vitro* studies, employ **dose-response experiments** to establish the IC₅₀ for cytokine suppression (e.g., TNF-α, IL-12). Time-course sampling is recommended for comprehensive cytokine profiling. The use of low-binding labware is advised to prevent peptide loss [1].
- **In Vivo Modeling:** In ulcerative colitis models, **Delmitide** has been administered orally. The provided data suggests efficacy at doses of **200–300 mg** in clinical trials, which can inform dosing strategies in preclinical animal models [1].

Proposed Workflow for Delmitide Research

The following diagram outlines a generalized experimental workflow for investigating **Delmitide**'s effects, from initial setup to mechanistic analysis. This is a synthesis based on the described mechanisms and applications [1].



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*Proposed workflow for evaluating **Delmitide**'s anti-inflammatory effects, from model establishment to data synthesis.*

Research Implications and Future Directions

The available data positions **Delmitide** as a promising candidate for inflammatory diseases, with a unique mechanism that targets upstream signaling [1]. Future research should focus on:

- **Independent Validation:** The primary need is for independent, peer-reviewed preclinical studies to confirm the mechanism and efficacy.
- **Broader Indications:** Exploring its potential in other inflammatory conditions driven by similar pathways, such as Crohn's disease or psoriasis.
- **Combination Therapies:** Investigating synergistic effects with anti-TNF antibodies or other biologics to enhance efficacy or reduce side effects [1].

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References

1. Delmitide Acetate (RDP58 Acetate) – GMP Manufacturer - Arizona ... [arizona-mall.com]

To cite this document: Smolecule. [Delmitide (RDP58) Preclinical Profile Overview]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525597#delmitide-preclinical-studies>]

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